

In-depth Technical Guide to Virapinib: A Novel Broad-Spectrum Antiviral Agent

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Compound of Interest

Compound Name: Virapinib

Cat. No.: B15567088

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Abstract

Virapinib is a novel small molecule antiviral agent that has demonstrated potent broad-spectrum activity against a range of enveloped viruses. Its unique mechanism of action, the inhibition of viral entry via macropinocytosis, presents a promising new therapeutic strategy for combating viral infections. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activity of **Virapinib**. Detailed experimental protocols for key assays and a summary of its antiviral efficacy are presented to support further research and development efforts.

Chemical Structure and Properties

Virapinib is a complex heterocyclic molecule. Its chemical identity and fundamental properties are summarized below.

Table 1: Chemical and Physical Properties of **Virapinib**

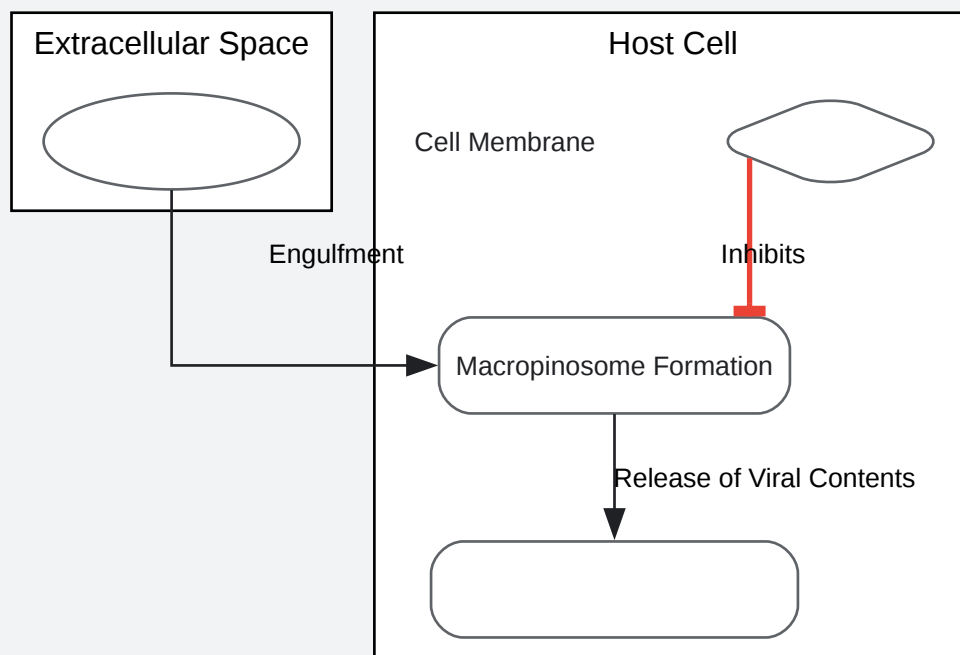
| Property | Value | Reference |
|------------------|--|-----------|
| IUPAC Name | [3-[7-methyl-4-(methylamino)-6,8-dihydro-5H-pyrido[3,4-d]pyrimidin-2-yl]pyrrolidin-1-yl]-[4-(4-methylpiperidin-1-yl)phenyl]methanone | [1] |
| SMILES | <chem>CC1CCN(CC1)C2=CC=C(C=C2)C(=O)N3CCC(C3)C4=NC5=C(C(CCN(C5)C)C(=N4)NC</chem> | [1] |
| Chemical Formula | C ₂₆ H ₃₆ N ₆ O | [1] |
| Molar Mass | 448.615 g·mol ⁻¹ | [1] |
| CAS Number | 1794091-10-3 | [1] |
| Appearance | Solid | [2] |
| Solubility | Soluble in DMSO | [2] |

Mechanism of Action: Inhibition of Macropinocytosis

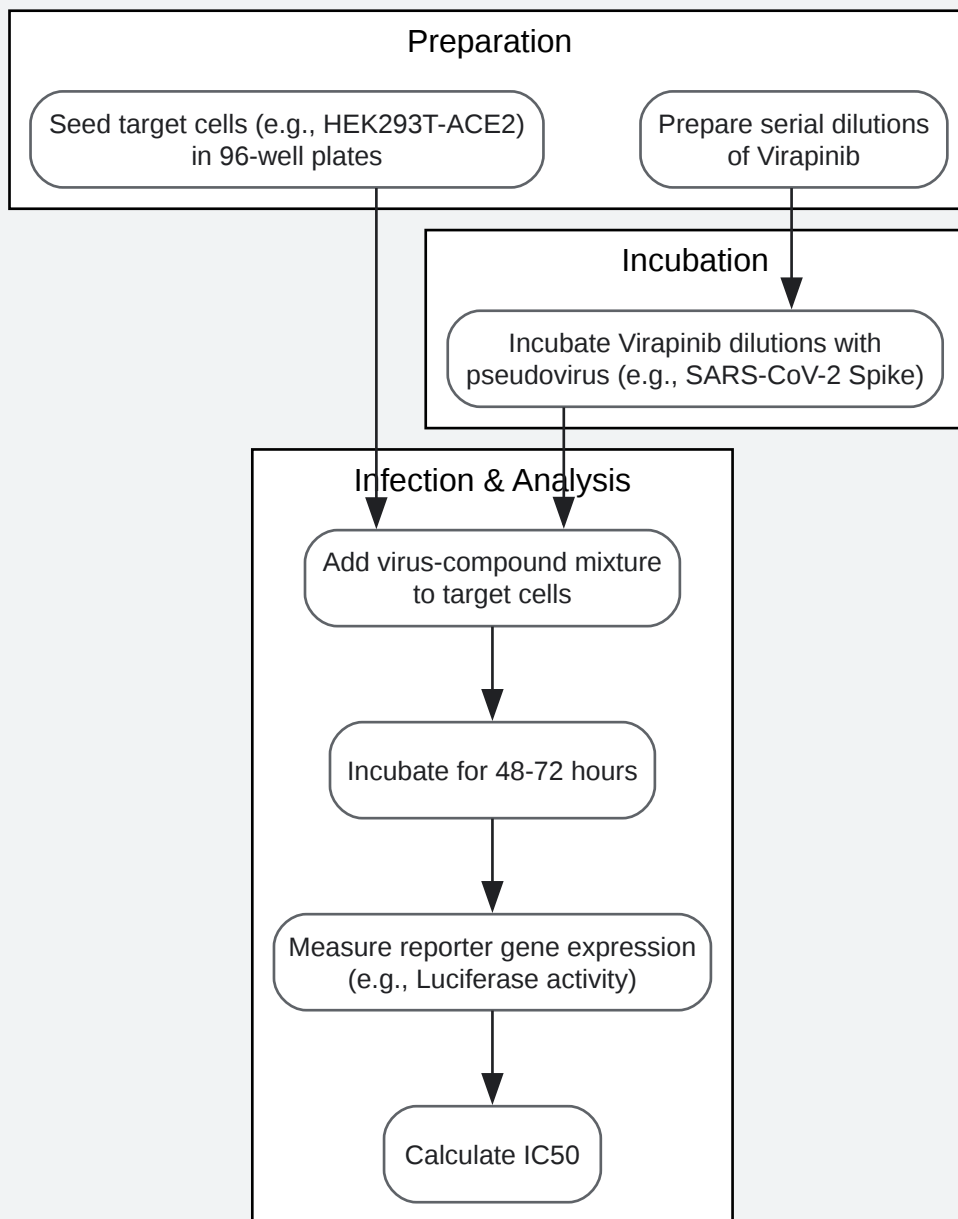
Virapinib exerts its antiviral effect by inhibiting macropinocytosis, a cellular process of non-specific bulk fluid and solute uptake from the extracellular environment.[3][4][5][6] Several viruses exploit this pathway to gain entry into host cells.[3][4][5][6] By blocking this portal of entry, **Virapinib** effectively prevents viral infection at an early stage.

The following diagram illustrates the proposed mechanism of **Virapinib**'s action:

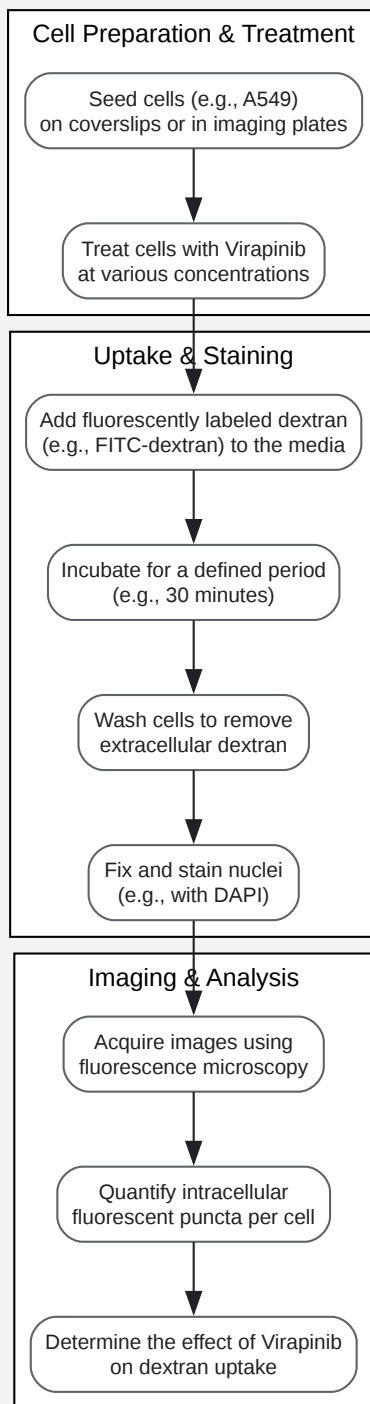
Viral Entry via Macropinocytosis and Inhibition by Virapinib



Pseudovirus Neutralization Assay Workflow



Macropinocytosis Inhibition Assay Workflow

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